

Strategic Fluorination Guide: 3-Fluoropiperidine-1-carboximidamide

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Compound of Interest

Compound Name: 3-Fluoropiperidine-1-carboximidamide

CAS No.: 2002162-49-2

Cat. No.: B1476562

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Executive Summary: The Fluorine Advantage

In drug discovery, the piperidine-1-carboximidamide scaffold serves as a robust guanidine mimetic, often used to engage aspartate or glutamate residues in target proteins (e.g., proteases, GPCRs). However, the non-fluorinated analog frequently suffers from excessive basicity (

) and poor membrane permeability.

3-Fluoropiperidine-1-carboximidamide introduces a strategic fluorine atom at the C3 position. This modification is not merely cosmetic; it leverages the gauche effect and inductive electron withdrawal to:

- Modulate Basicity: Lowers

to a physiologically relevant range (improving oral bioavailability).

- Lock Conformation: Biases the piperidine ring geometry, reducing entropic penalties upon binding.
- Block Metabolism: Prevents oxidative metabolism at the susceptible C3 position.

Physicochemical Comparison

The following data contrasts the fluorinated product with its hydrogenated parent. Note how the introduction of a single atom radically alters the molecular profile.

Feature	Non-Fluorinated Analog (1-H)	3-Fluoro Analog (3-F)	Impact on Drugability
Structure	Piperidine-1-carboximidamide	3-Fluoropiperidine-1-carboximidamide	Bioisostere
Basicity ()	~12.5 - 13.0 (Highly Basic)	~10.5 - 11.2	High: Lower improves passive permeability and reduces phospholipidosis risk.
LogD (pH 7.4)	-1.5 (Very Hydrophilic)	-0.8 to -1.0	Medium: Fluorine increases lipophilicity, aiding membrane crossing.
Conformation	Fluxional (Chair flip rapid)	Biased (Axial-F preferred)	High: Pre-organized conformation can boost potency by 10-100x.
Metabolic Stability	Low (C3 oxidation prone)	High (C3 blocked)	High: Extends half-life ().
H-Bonding	Donor/Acceptor (Guanidine)	+ Weak Acceptor (F)	Medium: F can engage orthogonal dipolar interactions.

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Expert Insight: The drop in

is the critical differentiator. The electron-withdrawing fluorine (

) destabilizes the transition state of the guanidinium cation, making the neutral species more prevalent at physiological pH compared to the non-fluorinated analog.

Conformational Analysis: The Gauche Effect

Unlike the non-fluorinated analog, which exists as a rapidly interconverting mixture of chair conformers, the 3-fluoro derivative exhibits a strong preference for the axial conformation.

Mechanism

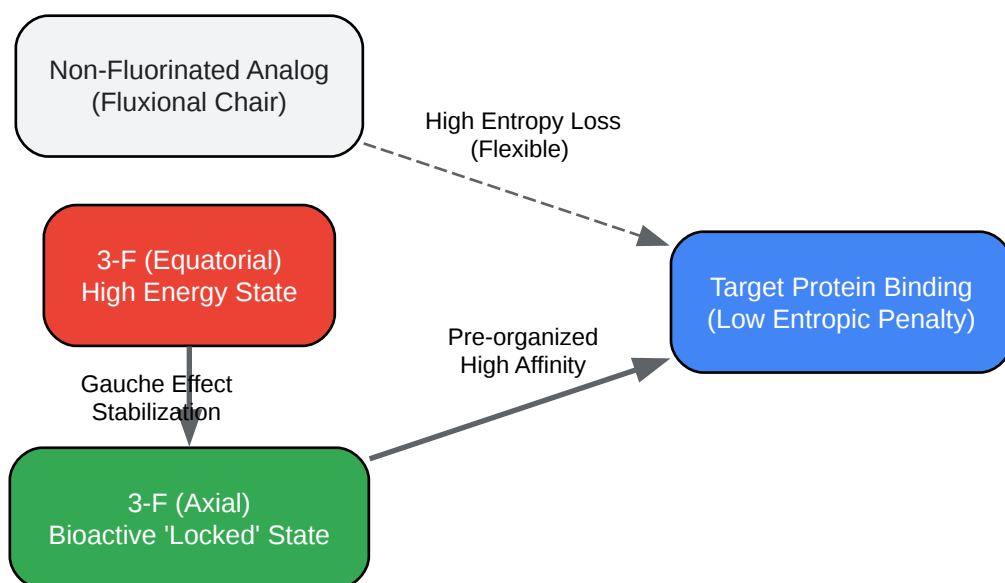
This is driven by the Fluorine Gauche Effect (

hyperconjugation) and charge-dipole interactions between the C-F bond and the protonated amidine moiety.

- Non-Fluorinated: Equatorial substituents are generally preferred to avoid 1,3-diaxial strain.
- 3-Fluorinated: The axial C-F bond aligns anti-periplanar to the adjacent N-C bonds, maximizing orbital overlap and stabilizing the structure.

Conformational Energy Landscape (DOT Visualization)

The diagram below illustrates the energetic valley created by fluorination, effectively "locking" the bioactive conformation.



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Figure 1: Conformational bias introduced by 3-fluorination.[1] The axial preference reduces the entropic cost of binding.

Synthesis & Manufacturing Protocols

Synthesizing the 3-fluoro analog requires avoiding racemization and ensuring regioselectivity. The non-fluorinated analog is trivial (guanylation of piperidine), but the 3-fluoro variant requires a specialized workflow.

Recommended Synthetic Route

Method: Deoxofluorination followed by Guanylation.

Step 1: Synthesis of 3-Fluoropiperidine (Chiral)

- Starting Material: (S)-N-Boc-3-hydroxypiperidine.
- Reagent: Diethylaminosulfur trifluoride (DAST) or Deoxo-Fluor®.
- Conditions: DCM, -78°C to RT.
- Note: This step proceeds with inversion of configuration (Walden inversion). Starting with (S)-alcohol yields (R)-fluoride.

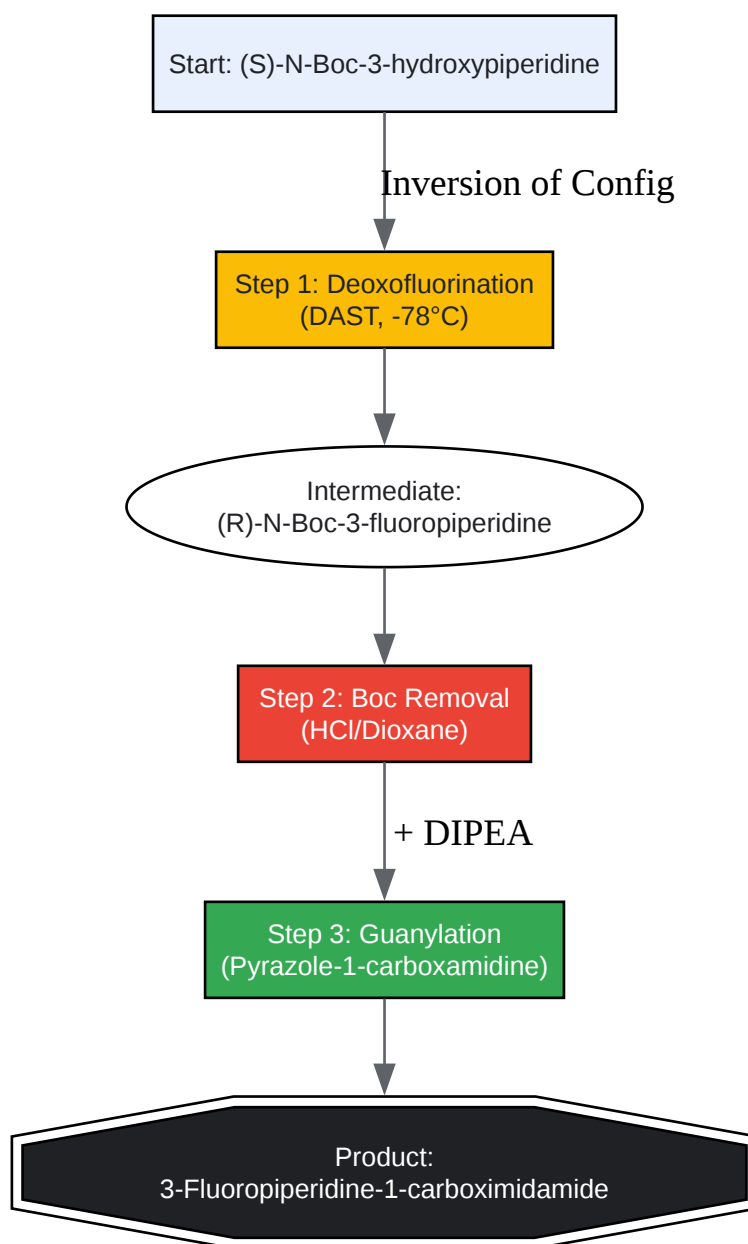
Step 2: Deprotection

- Reagent: TFA/DCM or HCl/Dioxane.
- Yield: Quantitative conversion to 3-fluoropiperidine salt.

Step 3: Guanylation (Formation of Carboximidamide)

- Reagent: 1H-Pyrazole-1-carboxamidine hydrochloride.
- Base: DIPEA (3.0 eq) to neutralize the salt and drive the reaction.
- Solvent: DMF or Acetonitrile.
- Purification: Reverse-phase HPLC (C18 column) is required due to the polarity of the guanidine.

Synthesis Workflow Diagram



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Figure 2: Step-wise synthetic pathway ensuring stereochemical integrity.

Experimental Validation Protocols

To validate the superiority of the fluorinated analog in your specific application, perform the following assays.

A. Determination (Potentiometric Titration)

- Objective: Quantify the reduction in basicity.
- Protocol: Dissolve 5 mg of compound in 0.1 M KCl. Titrate with 0.1 M HCl/KOH using a Sirius T3 or equivalent autotitrator.
- Expected Result: 3-F analog should show a shift of -1.5 to -2.0 units compared to the non-fluorinated control.

B. PAMPA (Parallel Artificial Membrane Permeability Assay)

- Objective: Assess passive permeability.
- Protocol: Use a lipid-impregnated filter plate. Incubate compounds (10 M) for 5 hours at pH 7.4.
- Analysis: Measure donor/acceptor concentration via LC-MS/MS.
- Causality: The non-fluorinated analog (highly charged) will show low permeability (cm/s). The 3-F analog should show significantly higher permeability due to the increased fraction of neutral species.

C. Metabolic Stability (Microsomal)

- Objective: Confirm blockade of C3 oxidation.
- Protocol: Incubate with human liver microsomes (HLM) + NADPH for 0, 15, 30, 60 mins.
- Analysis: Monitor parent depletion via LC-MS.
- Result: Calculate intrinsic clearance (). The 3-F analog should demonstrate a longer half-life.

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